

An In-depth Technical Guide to 2,4-Dichlorobenzyl 2-methylbenzoate

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Compound of Interest

Compound Name: 2,4-Dichlorobenzyl 2-methylbenzoate

CAS No.: 618069-91-3

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CAS 618069-91-3

This technical guide provides a comprehensive overview of **2,4-Dichlorobenzyl 2-methylbenzoate**, a rare chemical intermediate. Given its status as a compound for early-stage research, this document synthesizes available data on its precursors and structurally related molecules to offer a predictive and practical guide for researchers, scientists, and drug development professionals. The information herein is intended to facilitate a foundational understanding of its synthesis, potential properties, and safe handling.

Introduction and Overview

2,4-Dichlorobenzyl 2-methylbenzoate (CAS 618069-91-3) is an aromatic ester with the chemical formula $C_{15}H_{12}Cl_2O_2$.^[1] It is a compound of interest for researchers in medicinal chemistry and materials science due to the biological activities associated with its constituent moieties. The 2,4-dichlorobenzyl group is a known feature in mild antiseptic compounds, while benzoate esters are prevalent in a wide range of chemical and biological applications.^{[2][3]}

This guide addresses the current information gap for this specific molecule by proposing a viable synthetic route, outlining potential analytical methodologies, and providing a preliminary safety and handling profile based on data from its precursors and analogous structures. It is important to note that this compound is supplied for early discovery research, and as such, the buyer assumes responsibility for confirming its identity and purity.[4]

Physicochemical Properties

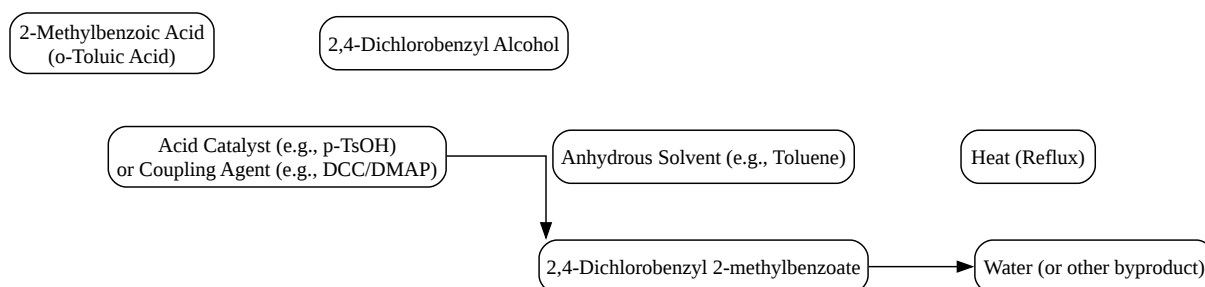
Direct experimental data for **2,4-Dichlorobenzyl 2-methylbenzoate** is not widely available. However, we can compile the known properties of its key precursors, 2,4-Dichlorobenzyl alcohol and 2-methylbenzoic acid, to inform our understanding.

Property	2,4-Dichlorobenzyl alcohol	2-Methylbenzoic acid (o-Toluic acid)	2,4-Dichlorobenzyl 2-methylbenzoate (Predicted)
CAS Number	1777-82-8[2]	118-90-1[4]	618069-91-3
Molecular Formula	C7H6Cl2O[2]	C8H8O2[4]	C15H12Cl2O2[1]
Molecular Weight	177.03 g/mol [5]	136.15 g/mol [4]	295.16 g/mol
Appearance	Powder[6]	Pale yellow crystals or off-white flaky solid[4]	Likely a solid at room temperature
Melting Point	57-60 °C[2]	104-105 °C[5]	Not determined
Boiling Point	150 °C at 25 mmHg[2]	259 °C[5]	Not determined
Solubility	Does not mix well with water.[6]	Limited solubility in water.[7] Soluble in DMSO.[2]	Expected to have low water solubility.

Proposed Synthesis: Esterification of 2-Methylbenzoic Acid with 2,4-Dichlorobenzyl Alcohol

A plausible and efficient method for the synthesis of **2,4-Dichlorobenzyl 2-methylbenzoate** is the esterification of 2-methylbenzoic acid with 2,4-dichlorobenzyl alcohol. This approach is analogous to the synthesis of similar benzyl esters.[8]

Reaction Scheme



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Caption: Proposed synthesis of **2,4-Dichlorobenzyl 2-methylbenzoate**.

Step-by-Step Experimental Protocol

- **Preparation:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-methylbenzoic acid (1.0 equivalent) and 2,4-dichlorobenzyl alcohol (1.0-1.2 equivalents) in an anhydrous solvent such as toluene.
- **Catalysis:** Add a catalytic amount of a suitable acid catalyst, for instance, p-toluenesulfonic acid (p-TsOH). Alternatively, a coupling agent like N,N'-dicyclohexylcarbodiimide (DCC) in the presence of 4-dimethylaminopyridine (DMAP) can be employed for milder conditions.
- **Reaction:** Heat the reaction mixture to reflux and monitor the progress of the reaction using Thin Layer Chromatography (TLC). The reaction is typically complete within several hours.
- **Workup:** Upon completion, cool the reaction mixture to room temperature. If an acid catalyst was used, wash the mixture with a saturated solution of sodium bicarbonate to neutralize the acid, followed by a brine wash. If a coupling agent like DCC was used, filter the mixture to remove the dicyclohexylurea byproduct.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on

silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to yield the pure **2,4-Dichlorobenzyl 2-methylbenzoate**.

Analytical Characterization

Given the lack of published analytical data, the following techniques are proposed for the structural confirmation and purity assessment of the synthesized **2,4-Dichlorobenzyl 2-methylbenzoate**.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR should reveal characteristic peaks for the aromatic protons of both the 2-methylbenzoyl and 2,4-dichlorobenzyl moieties, as well as a singlet for the methyl group and a singlet for the benzylic methylene protons.
 - ^{13}C NMR will show distinct signals for all carbon atoms in the molecule, including the carbonyl carbon of the ester group.
- Mass Spectrometry (MS): Mass spectral analysis, likely using Gas Chromatography-Mass Spectrometry (GC-MS), would confirm the molecular weight of the compound.^[9] The fragmentation pattern would provide further structural information.^[10]
- Infrared (IR) Spectroscopy: The IR spectrum should exhibit a strong absorption band characteristic of the ester carbonyl group ($\text{C}=\text{O}$) around 1720 cm^{-1} .

Chromatographic Methods

- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be developed for purity analysis and quantification.^[1] A C18 column with a mobile phase consisting of a mixture of acetonitrile and water would be a suitable starting point.^[11]
- Gas Chromatography (GC): GC can be used to assess the purity of the compound and, when coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS), can also be used for quantification.

Potential Applications and Research Directions

The structural components of **2,4-Dichlorobenzyl 2-methylbenzoate** suggest several avenues for research.

- **Antimicrobial Research:** 2,4-Dichlorobenzyl alcohol is a known mild antiseptic used in throat lozenges to combat bacteria and viruses associated with mouth and throat infections.^[2]^[7]^[12] The esterification to **2,4-Dichlorobenzyl 2-methylbenzoate** may modulate this activity, offering a new chemical entity for antimicrobial screening.
- **Drug Discovery:** Benzoate derivatives are a common scaffold in medicinal chemistry. The combination with the dichlorobenzyl moiety could lead to compounds with novel pharmacological profiles.
- **Materials Science:** Aromatic esters are utilized as plasticizers and in the formulation of various polymers. The properties of **2,4-Dichlorobenzyl 2-methylbenzoate** could be investigated for such applications.

Safety and Handling

No specific toxicological data for **2,4-Dichlorobenzyl 2-methylbenzoate** is currently available. Therefore, a cautious approach based on the known hazards of its precursors and related compounds is imperative.

- **General Precautions:** Handle in a well-ventilated area, preferably in a chemical fume hood.^[6] Avoid inhalation of dust or vapors.^[13] Avoid contact with skin and eyes.^[13] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[13]
- **Precursor Hazards:**
 - 2,4-Dichlorobenzyl alcohol: May cause serious eye damage.^[14]
 - 2-Methylbenzoic acid: Causes skin and serious eye irritation, and may cause respiratory irritation.^[15]^[16]
- **First Aid:**

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[15][16]
- In case of skin contact: Wash with plenty of soap and water.[16]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[15][16]
- If swallowed: Rinse mouth. Do NOT induce vomiting.[15]
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.[13]

Conclusion

2,4-Dichlorobenzyl 2-methylbenzoate is a compound with potential for further investigation in various scientific fields. This guide provides a foundational framework for its synthesis, characterization, and safe handling, based on the current understanding of related chemical entities. As with any novel compound, all experimental work should be conducted with due diligence and appropriate safety measures. The validation of the proposed methods and the exploration of this molecule's properties will be valuable contributions to the chemical sciences.

References

- o-Toluic acid - Safety Data Sheet - ChemicalBook. (2026, January 17).
- **2,4-DICHLOROBENZYL 2-METHYLBENZOATE** AldrichCPR | Sigma-Aldrich.
- An Improved Solid Phase Spectrophotometry Method for the Determination of Aromatic Esters: Analytical Letters - Taylor & Francis. (2006, October 23).
- Safety Data Sheet o-Toluic Acid - metasci.
- Benzoic acid, 2-methyl- - the NIST WebBook.
- 2-Methylbenzoic acid | C₈H₈O₂ | CID 8373 - PubChem.
- 2,4-Dichlorobenzyl alcohol.
- 2,4-Dichlorobenzyl alcohol - CymitQuimica.
- 2-Methylbenzoic acid - SIELC Technologies. (2018, February 16).
- 2,4-Dichlorobenzyl alcohol - Wikipedia.
- o-Toluic acid - Wikipedia.
- Convenient method for preparing benzyl ethers and esters using 2-benzyloxypyridine - PMC. (2008, November 26).
- O-TOLUIC ACID FOR SYNTHESIS MSDS CAS No - Loba Chemie. (2015, April 9).
- Solvent-free synthesis of benzoic esters and benzyl esters in novel Brønsted acidic ionic liquids under microwave irradiation - Amazon S3. (2026, February 18).

- A facile synthesis of benzyl- α , β -unsaturated carboxylic esters - Arkivoc.
- Chemical Properties of Benzoic acid, 2-methyl-, methyl ester (CAS 89-71-4) - Cheméo.
- 2,4-Dichlorobenzyl alcohol: pharmacological action and applications - ChemicalBook. (2025, May 20).
- Spectrum of bactericidal action of amylmetacresol/2,4-dichlorobenzyl a | IJGM. (2018, November 28).
- Benzyl Esters - Organic Chemistry Portal.
- Analytical method development for determining polycyclic aromatic hydrocarbons and organophosphate esters in indoor dust based on solid phase extraction and gas chromatography/mass spectrometry - RSC Publishing.
- Identification of Aromatic Fatty Acid Ethyl Esters - TDX.
- Procedure for and results of simultaneous determination of aromatic hydrocarbons and fatty acid methyl esters in diesel fuels by high performance liquid chromatography - PubMed. (2006, July 28).
- Mass Spectra of Aromatic Esters | Analytical Chemistry - ACS Publications.

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Sources

- 1. 2-Methylbenzoic acid | SIELC Technologies [sielc.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. s3-ap-southeast-2.amazonaws.com [s3-ap-southeast-2.amazonaws.com]
- 4. 2-Methylbenzoic acid | C₈H₈O₂ | CID 8373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. o-Toluic acid - Wikipedia [en.wikipedia.org]
- 6. fishersci.com [fishersci.com]
- 7. What are the physical properties of O - Toluic Acid? - Blog - Evergreensino [evergreensinochem.com]
- 8. arkat-usa.org [arkat-usa.org]
- 9. tdx.cat [tdx.cat]
- 10. pubs.acs.org [pubs.acs.org]

- [11. Procedure for and results of simultaneous determination of aromatic hydrocarbons and fatty acid methyl esters in diesel fuels by high performance liquid chromatography - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. quod.lib.umich.edu \[quod.lib.umich.edu\]](#)
- [13. sds.metasci.ca \[sds.metasci.ca\]](#)
- [14. carlroth.com \[carlroth.com\]](#)
- [15. chemicalbook.com \[chemicalbook.com\]](#)
- [16. lobachemie.com \[lobachemie.com\]](#)
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